

Application Notes and Protocols for the Analytical Quantification of Indapamide

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Compound of Interest

Compound Name: *rac Indapamide-d3*

Cat. No.: *B12428727*

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Introduction

Indapamide is a thiazide-like diuretic and antihypertensive agent used in the treatment of hypertension and edema.[1][2] Accurate and reliable quantification of Indapamide in bulk drug, pharmaceutical formulations, and biological fluids is crucial for quality control, pharmacokinetic studies, and ensuring therapeutic efficacy. This document provides detailed application notes and protocols for the analytical method development and quantification of Indapamide using High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), and UV-Visible Spectrophotometry.

Analytical Methodologies

A variety of analytical methods have been developed and validated for the quantification of Indapamide. The choice of method depends on the sample matrix, required sensitivity, and available instrumentation. High-performance liquid chromatography (HPLC) is a widely used technique due to its high sensitivity and selectivity.[1] Liquid chromatography-mass spectrometry (LC-MS) offers even greater sensitivity and is particularly suited for bioanalytical

applications.[3][4] UV-Visible spectrophotometry provides a simpler and more cost-effective method for routine analysis of pharmaceutical formulations.

Data Presentation: Comparison of Analytical Methods

The following tables summarize the key quantitative parameters and experimental conditions for various validated analytical methods for Indapamide quantification.

Table 1: HPLC Methods for Indapamide Quantification

Parameter	Method 1	Method 2	Method 3
Column	Supelco RP C-18 (25cm x 4.6 mm, 5 μm)	Inertsil ODS-3	Hypersil BDS C18 (150mm x 4.6 mm, 5μ)
Mobile Phase	o-phosphoric acid (0.05%) buffer (pH 3.0): Acetonitrile (60:40 v/v)	55% buffer (2 g KH ₂ PO ₄ , 3 ml H ₃ PO ₄ , 3.5 ml triethylamine in 1L H ₂ O): 40% Acetonitrile: 5% Methanol	H ₂ O: Methanol (50:50), with 0.2 ml Perchloric acid in 1L
Flow Rate	1.0 ml/min	Not Specified	1.0 ml/min
Detection Wavelength	240 nm	Not Specified	254 nm
Retention Time	6.76 ± 0.0145 min	~10.5 min	~7 min
Linearity Range	10-100 μg/ml	10-400 ng/ml	Not Specified
Correlation Coefficient (r ²)	0.9995	0.999	Not Specified
LOD	Not Specified	Not Specified	0.52 μg/mL
LOQ	Not Specified	10 ng/ml	0.78 μg/mL
Accuracy (% Recovery)	Not Specified	Not Specified	98.16 – 100.12%
Precision (%RSD)	<2%	Within day: ±1.2 to ±9.7%; Between day: ±3.3 to ±9.7%	Intraday: 0.4404%; Interday: 0.5588%

Table 2: LC-MS/MS Methods for Indapamide Quantification

Parameter	Method 1	Method 2
Column	Synergi Polar RP-column (50 × 4.6 mm, 4 µm)	Kinetex C18 (100 × 2.1 mm, 1.7 µm)
Mobile Phase	Methanol: 5 mM aqueous ammonium acetate with 1 mM formic acid (60:40)	Acetonitrile: 2 mM ammonium formate (90:10 v/v)
Flow Rate	1 mL/min	Not Specified
Ionization Mode	Negative Electrospray Ionization	Positive Electrospray Ionization
Transitions (m/z)	364.0 → 188.9	Not Specified
Linearity Range	0.25-50 ng/mL	1-50 ng/mL
Correlation Coefficient (r ²)	Not Specified	0.9987
Recovery	>80%	90.51-93.90%

Table 3: UV Spectrophotometric Methods for Indapamide Quantification

Parameter	Method 1	Method 2
Solvent	Phosphate buffer pH 7.4	Methanol
λ _{max}	240 nm	Area Under Curve (AUC) 238-248nm
Linearity Range	5–40 µg/ml	1-18 µg/ml
Correlation Coefficient (r ²)	0.996	Not Specified
LOD	0.0646 µg/ml	Not Specified
LOQ	0.189 µg/ml	Not Specified

Experimental Protocols

Protocol 1: Quantification of Indapamide in Bulk and Pharmaceutical Dosage Forms by RP-HPLC

This protocol is based on a validated RP-HPLC method for the determination of Indapamide in bulk and pharmaceutical dosage forms.

1. Materials and Reagents

- Indapamide reference standard
- Acetonitrile (HPLC grade)
- o-Phosphoric acid (AR grade)
- Water (HPLC grade)
- Indapamide tablets (e.g., 2.5 mg)

2. Chromatographic Conditions

- Column: Supelco RP C-18 (25cm x 4.6 mm i.d., 5 µm particle size)
- Mobile Phase: A filtered and degassed mixture of 0.05% o-phosphoric acid buffer (pH 3.0) and Acetonitrile in a ratio of 60:40 (v/v).
- Flow Rate: 1.0 ml/min
- Injection Volume: 20 µl
- Detection: UV at 240 nm
- Column Temperature: Ambient
- Run Time: 15 min

3. Preparation of Solutions

- **Standard Stock Solution (1000 µg/ml):** Accurately weigh 25 mg of Indapamide reference standard and transfer to a 25 ml volumetric flask. Dissolve in 10 ml of mobile phase and make up the volume with the mobile phase.
- **Working Standard Solutions:** From the stock solution, prepare a series of dilutions ranging from 10-100 µg/ml with the mobile phase.
- **Sample Solution (from tablets):** Weigh and finely powder 20 tablets. Transfer a quantity of powder equivalent to 100 mg of Indapamide to a 100 ml volumetric flask. Add a sufficient amount of mobile phase, sonicate to dissolve, and then make up the volume. Further dilute to obtain a final concentration within the linearity range.

4. Procedure

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes.
- Inject 20 µl of each working standard solution and record the chromatograms to construct a calibration curve.
- Inject 20 µl of the sample solution in triplicate and record the chromatograms.
- Calculate the concentration of Indapamide in the sample by comparing the peak area with the calibration curve.

Protocol 2: Quantification of Indapamide in Human Whole Blood by LC-MS/MS

This protocol is based on a validated LC-MS/MS method for the quantification of Indapamide in human whole blood, suitable for bioequivalence studies.

1. Materials and Reagents

- Indapamide reference standard
- Indapamide-d3 (Internal Standard, IS)
- Methanol (LC-MS grade)

- Ammonium acetate
- Formic acid
- Human whole blood (blank)

2. LC-MS/MS Conditions

- LC System: Agilent or equivalent
- Column: Synergi Polar RP-column (50 × 4.6 mm i.d.; 4 µm)
- Mobile Phase: Methanol and 5 mM aqueous ammonium acetate containing 1 mM formic acid (60:40)
- Flow Rate: 1 mL/min
- Injection Volume: 20 µL
- Run Time: 3.0 min
- MS System: Triple quadrupole mass spectrometer
- Ionization: Electrospray Ionization (ESI), negative mode
- MRM Transitions:
 - Indapamide: m/z 364.0 → m/z 188.9
 - Indapamide-d3 (IS): m/z 367.0 → m/z 188.9

3. Sample Preparation (Liquid-Liquid Extraction)

- To 500 µL of whole blood sample, add the internal standard solution.
- Perform liquid-liquid extraction using an appropriate organic solvent (e.g., diethyl ether).
- Vortex and centrifuge the samples.

- Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase and inject into the LC-MS/MS system.

4. Calibration and Quantification

- Prepare calibration standards by spiking blank human whole blood with known concentrations of Indapamide (e.g., 0.25-50 ng/mL).
- Prepare quality control (QC) samples at low, medium, and high concentrations.
- Process the calibration standards, QC samples, and unknown samples as described in the sample preparation section.
- Construct a calibration curve by plotting the peak area ratio of Indapamide to the internal standard against the nominal concentration.
- Determine the concentration of Indapamide in the unknown samples from the calibration curve.

Protocol 3: Quantification of Indapamide in Pharmaceutical Formulations by UV-Visible Spectrophotometry

This protocol describes a simple and rapid UV spectrophotometric method for the estimation of Indapamide in tablet dosage forms.

1. Materials and Reagents

- Indapamide reference standard
- Phosphate buffer (pH 7.4)
- Indapamide tablets

2. Instrumentation

- UV-Visible Spectrophotometer with 1 cm quartz cuvettes.

3. Preparation of Solutions

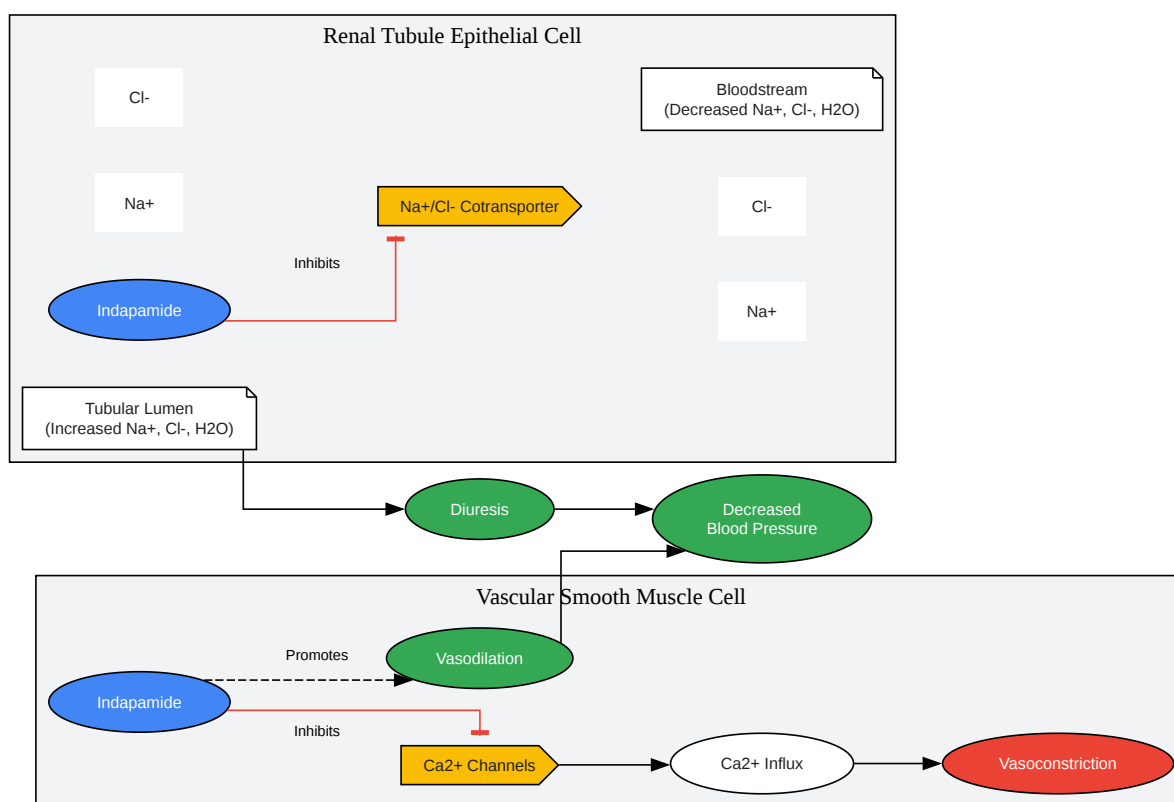
- Standard Stock Solution (100 µg/ml): Accurately weigh 10 mg of Indapamide reference standard and dissolve in 100 ml of phosphate buffer (pH 7.4).
- Working Standard Solutions: Prepare a series of dilutions from the stock solution ranging from 5-40 µg/ml using phosphate buffer (pH 7.4).
- Sample Solution (from tablets): Weigh and powder 20 tablets. Transfer a quantity of powder equivalent to 10 mg of Indapamide into a 100 ml volumetric flask. Add about 70 ml of phosphate buffer, sonicate for 15 minutes, and then make up the volume with the buffer. Filter the solution and dilute to a final concentration within the linearity range.

4. Procedure

- Scan the working standard solution (e.g., 10 µg/ml) from 200-400 nm to determine the wavelength of maximum absorbance (λ_{max}). The λ_{max} for Indapamide in phosphate buffer is approximately 240 nm.
- Measure the absorbance of all working standard solutions at the determined λ_{max} against a phosphate buffer blank.
- Construct a calibration curve by plotting absorbance versus concentration.
- Measure the absorbance of the sample solution at the λ_{max} .
- Calculate the concentration of Indapamide in the sample from the calibration curve.

Visualizations

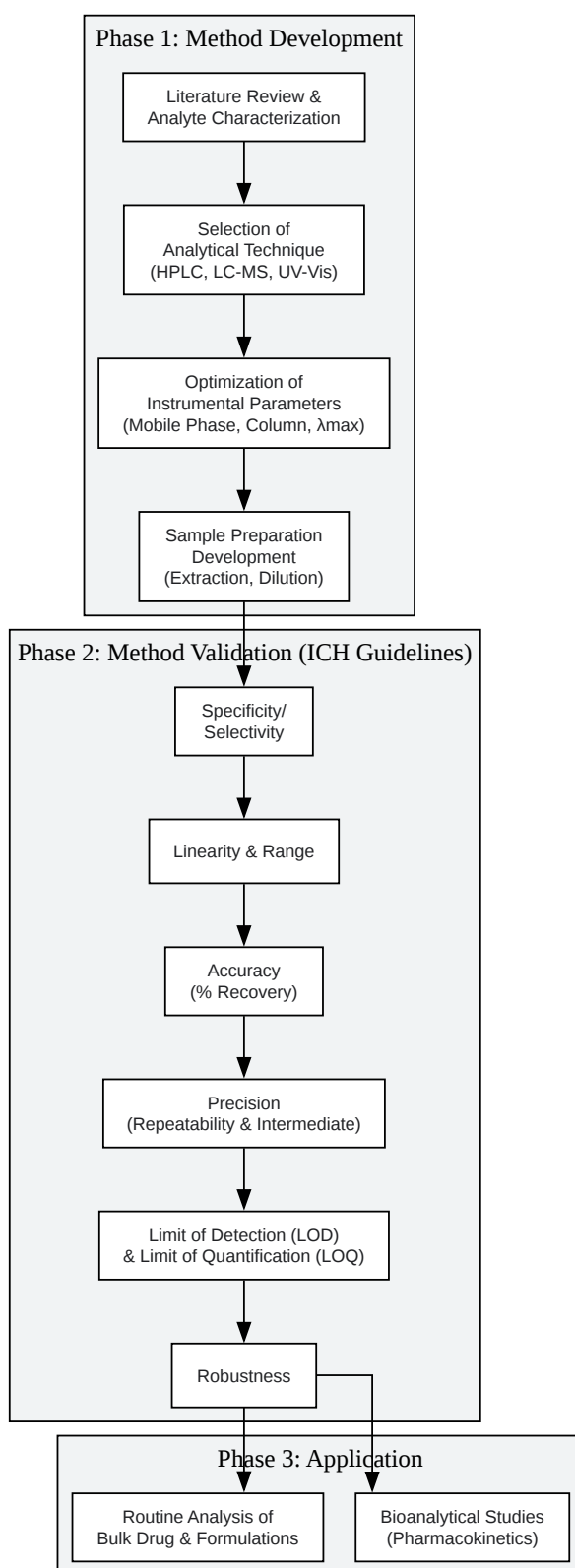
Signaling Pathway of Indapamide



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Caption: Mechanism of action of Indapamide.

Experimental Workflow for Analytical Method Development



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Caption: Workflow for Indapamide analytical method development.

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